

Essential Safety and Operational Guide for 5-Nitro-2-phenylpyridine

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Compound of Interest

Compound Name: 5-Nitro-2-phenylpyridine

Cat. No.: B1332958

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This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **5-Nitro-2-phenylpyridine** (CAS No. 89076-64-2). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key properties of **5-Nitro-2-phenylpyridine** is provided below.

Property	Value
CAS Number	89076-64-2
Molecular Formula	C ₁₁ H ₈ N ₂ O ₂
Molecular Weight	200.19 g/mol
Physical Form	Solid

Hazard Identification and Classification

5-Nitro-2-phenylpyridine is classified as acutely toxic if swallowed.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **5-Nitro-2-phenylpyridine**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for protection against potential skin contact.
Eyes/Face	Safety goggles and/or face shield	Chemical safety goggles are mandatory to protect against dust particles. A face shield should be worn in conjunction with goggles if there is a risk of splashing.
Body	Laboratory coat	A fully buttoned lab coat provides a barrier against accidental spills and contamination of personal clothing.
Respiratory	Chemical fume hood	All handling of 5-Nitro-2-phenylpyridine should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is essential for the safe handling of **5-Nitro-2-phenylpyridine**.

Preparation and Engineering Controls

- Ventilation: Ensure all work is performed within a properly functioning chemical fume hood.
- Emergency Equipment: Confirm that an emergency eyewash station and safety shower are readily accessible.
- Decontamination: Prepare a designated area for the decontamination of equipment and glassware after use.

Handling the Chemical

- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.
- Weighing and Transfer:
 - Handle **5-Nitro-2-phenylpyridine** as a solid.
 - Use a spatula or other appropriate tool for transfers to minimize dust generation.
 - If creating solutions, add the solid to the solvent slowly to avoid splashing.
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.

Post-Handling Procedures

- Cleaning: Clean all equipment and the work area thoroughly after use.
- Decontamination: Decontaminate all surfaces that may have come into contact with the chemical.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items in the appropriate hazardous waste stream.

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